

A Comparative Guide: 1-Methylpyrrolidine vs. N-Methyl-2-pyrrolidone (NMP) as Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylpyrrolidine

Cat. No.: B122478

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate solvent is a critical decision in chemical synthesis, formulation, and manufacturing, directly impacting reaction efficiency, product purity, process safety, and environmental footprint. Among the vast array of available solvents, nitrogen-containing heterocyclic compounds are valued for their unique solvency characteristics. This guide provides an objective, data-driven comparison between two such solvents: **1-Methylpyrrolidine** and N-Methyl-2-pyrrolidone (NMP), to assist researchers and drug development professionals in making informed decisions.

NMP, a lactam, is a well-established, powerful, aprotic solvent widely used in the pharmaceutical, petrochemical, and electronics industries for its high solvency and thermal stability.^{[1][2][3][4]} However, its classification as a reproductive toxicant has necessitated a search for safer alternatives.^[1] **1-Methylpyrrolidine**, a cyclic aliphatic amine, presents itself as a potential alternative, sharing structural similarities but differing significantly in chemical functionality. This guide will compare their physicochemical properties, performance applications, and safety profiles, supported by experimental data and protocols.

Physicochemical Properties: A Head-to-Head Comparison

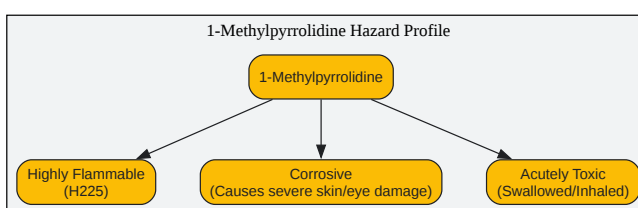
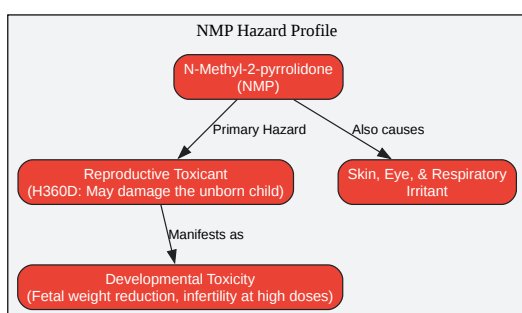
The fundamental properties of a solvent dictate its behavior and suitability for specific applications. **1-Methylpyrrolidine** is a highly volatile, low-boiling point amine, while NMP is a

high-boiling, thermally stable lactam. These differences are summarized below.

Property	1-Methylpyrrolidine	N-Methyl-2-pyrrolidone (NMP)	References
Chemical Structure	A five-membered saturated ring with a methyl group on the nitrogen atom (a tertiary amine).	A five-membered lactam (a cyclic amide) with a methyl group on the nitrogen atom.	
CAS Number	120-94-5	872-50-4	
Molecular Formula	C ₅ H ₁₁ N	C ₅ H ₉ NO	
Molar Mass (g/mol)	85.15	99.13	
Appearance	Clear, colorless to light yellow liquid	Colorless to light yellow liquid	
Odor	Strong, amine/fish-like	Faint, mild amine-like	
Boiling Point (°C)	76 - 81	202 - 204	
Melting Point (°C)	-90	-24	
Density (g/mL)	~0.800 (at 20°C)	~1.028 (at 25°C)	
Flash Point (°C)	-16 to -7	91 - 95	
Vapor Pressure	100 hPa (at 20°C)	0.324 hPa (at 20°C)	
Water Solubility	Fully miscible	Miscible	
pKa	10.32 (at 25°C)	-0.41 (Predicted)	
Viscosity (mPa·s)	Low (data not specified)	1.661 (at 25°C)	
Dipole Moment (Debye)	Not specified	4.09	
Dielectric Constant	Not specified	32.2 (at 25°C)	

Structural and Functional Differences

The primary distinction lies in their functional group: **1-Methylpyrrolidine** is a tertiary amine, making it basic, while NMP is a lactam (an amide), which is neutral. This difference in functionality is key to their chemical behavior.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methyl-2-pyrrolidone - Wikipedia [en.wikipedia.org]
- 2. maratek.com [maratek.com]
- 3. 1-METHYL-5-PYRROLIDINONE - Ataman Kimya [atamanchemicals.com]
- 4. nbinno.com [nbinno.com]

- To cite this document: BenchChem. [A Comparative Guide: 1-Methylpyrrolidine vs. N-Methyl-2-pyrrolidone (NMP) as Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122478#1-methylpyrrolidine-vs-n-methyl-2-pyrrolidone-nmp-as-a-solvent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com